

# Application Note: Monitoring Imazalil Residues in Agricultural Runoff

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Imazalil is a widely used systemic fungicide with protective and curative actions, primarily employed in agriculture to control a broad spectrum of fungal diseases on fruits, vegetables, and ornamental plants. It is also utilized as a seed dressing and for post-harvest treatment to prevent storage decay.[1][2] Due to its extensive use, there is a growing concern about its potential to contaminate surface waters through agricultural runoff. The presence of imazalil in aquatic ecosystems can pose risks to non-target organisms.[3] For instance, studies on zebrafish embryos have shown that imazalil can cause developmental toxicity, including decreased heart rate, hatching inhibition, and pericardial cysts, mediated by cell apoptosis.[3] Therefore, monitoring imazalil residues in agricultural runoff is crucial for assessing its environmental impact and ensuring water quality.

This application note provides detailed protocols for the collection and analysis of **imazalil** residues in agricultural runoff, summarizes available data on its concentration in affected water bodies, and describes the toxicological pathway of **imazalil**-induced apoptosis.

### **Data Presentation**

The concentration of **imazalil** in agricultural runoff can be influenced by various factors, including application rates, rainfall intensity, and local geography. The following table



summarizes reported concentrations of **imazalil** in surface waters impacted by agricultural activities.

Location	Sample Type	Concentration (ng/L)	Reference
Júcar River, Spain	Surface Water	up to 222.45	[Pascual Aguilar et al., 2017]
Saemangeum Basin, Korea	Surface Water	Detected but not quantified	[4]

Note: Data on specific **imazalil** concentrations in agricultural runoff is limited in publicly available literature. The provided data is from surface water bodies known to be influenced by agricultural runoff and may not represent direct runoff concentrations.

# Experimental Protocols Sample Collection from Agricultural Runoff

Objective: To collect representative water samples from agricultural runoff for the analysis of **imazalil** residues.

#### Materials:

- Amber glass bottles (1 L), pre-cleaned with detergent, rinsed with deionized water and acetone, and dried.
- Polytetrafluoroethylene (PTFE)-lined screw caps.
- Disposable gloves.
- · Cooler with ice packs.
- Field notebook and waterproof labels.
- GPS device for recording sampling locations.

#### Procedure:



- Site Selection: Identify sampling points at the edge of treated fields where runoff is channeled into a ditch, stream, or other water body. Samples should be collected as close to the point of entry into the receiving water as possible.
- Timing: Collect samples during and immediately after a significant rainfall event that causes runoff, preferably within 24 hours of a pesticide application.[5]
- Sample Collection:
  - Wear clean, disposable gloves for each sample to prevent cross-contamination.
  - Rinse the sample bottle and cap three times with the runoff water to be collected.
  - Collect the sample from the main flow of the runoff, avoiding the collection of large amounts of sediment from the bottom. Submerge the bottle just below the surface.
  - Fill the bottle to the shoulder, leaving a small headspace.
  - Securely cap the bottle.
- Labeling and Storage:
  - Label the bottle with a unique sample ID, date, time, and location (GPS coordinates).
  - Place the samples in a cooler with ice packs immediately after collection to maintain a temperature of approximately 4°C.
- Transportation: Transport the samples to the laboratory as soon as possible, ideally within 24-48 hours of collection.

## Sample Preparation and Analysis by HPLC-UV

Objective: To extract and quantify **imazalil** residues from water samples using High-Performance Liquid Chromatography with Ultraviolet detection.

#### Materials:

Solid-Phase Extraction (SPE) cartridges (e.g., C18).



- SPE vacuum manifold.
- Ethyl acetate, acetonitrile (HPLC grade), methanol, and water (HPLC grade).
- Sodium sulfate (anhydrous).
- Rotary evaporator or nitrogen evaporator.
- HPLC system with a UV detector.
- Analytical column (e.g., Inertsil ODS-3).
- · Imazalil analytical standard.

#### Procedure:

- Sample Pre-treatment:
  - Allow water samples to come to room temperature.
  - If the sample contains significant sediment, centrifuge a portion and use the supernatant for extraction. Alternatively, the whole water sample can be extracted, and the results reported accordingly.
- Solid-Phase Extraction (SPE):
  - Condition a C18 SPE cartridge by passing methanol followed by deionized water.
  - Load a known volume of the water sample (e.g., 500 mL) onto the cartridge at a slow, steady flow rate.
  - Wash the cartridge with deionized water to remove interfering polar compounds.
  - Dry the cartridge under vacuum.
  - Elute the retained **imazalil** with a suitable solvent, such as ethyl acetate or acetonitrile.
- Concentration and Reconstitution:



- Dry the eluate by passing it through anhydrous sodium sulfate.
- Concentrate the eluate to near dryness using a rotary evaporator or a gentle stream of nitrogen.
- Reconstitute the residue in a small, precise volume of the mobile phase (e.g., 1 mL).
- HPLC-UV Analysis:
  - Mobile Phase: A mixture of acetonitrile and a buffer solution (e.g., 10 mM KH2PO4, pH
     2.5) in a ratio of 35:65 (v/v).
  - Flow Rate: 1.0 mL/min.
  - Column: Inertsil ODS-3 (4.6 x 150 mm i.d.).
  - Detection Wavelength: 225 nm.
  - Injection Volume: 20 μL.
  - Quantification: Prepare a calibration curve using a series of imazalil standards of known concentrations. Quantify the imazalil concentration in the sample by comparing its peak area to the calibration curve.

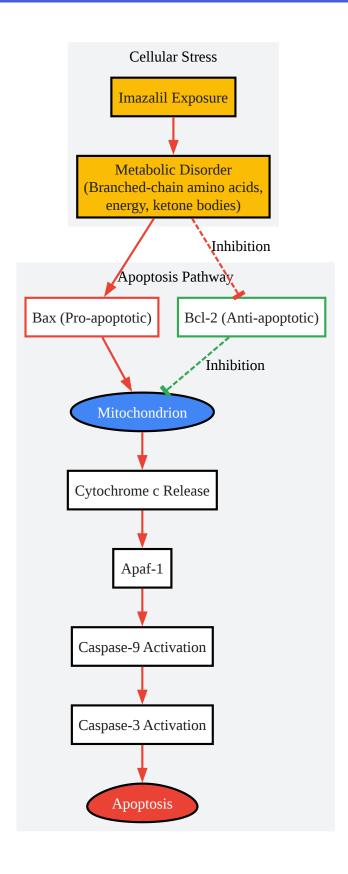
# **Mandatory Visualization**



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Caption: Experimental workflow for monitoring **imazalil** residues in agricultural runoff.





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Caption: Proposed signaling pathway for **imazalil**-induced apoptosis in non-target aquatic organisms.

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